

Solubility of Sulfamethazine in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Sulfamethazine**

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This technical guide provides a comprehensive overview of the solubility of **sulfamethazine** in various organic solvents. **Sulfamethazine**, a sulfonamide antibiotic, exhibits variable solubility depending on the solvent and temperature, a critical consideration for its formulation, purification, and analytical quantification. This document compiles quantitative solubility data, details common experimental protocols for its determination, and visualizes the experimental workflow.

Quantitative Solubility Data

The solubility of **sulfamethazine** has been experimentally determined in a range of organic solvents and their mixtures. The following tables summarize the mole fraction solubility (x) of **sulfamethazine** at various temperatures.

Table 1: Solubility of **Sulfamethazine** in Pure Organic Solvents

Solvent	Temperature (K)	Mole Fraction ($10^4 * x$)
Acetonitrile	278.15	18.66
283.15	22.42	
288.15	26.83	
293.15	31.98	
298.15	38.01	
303.15	45.15	
308.15	53.51	
313.15	63.38	
318.15	75.16	
Ethanol	278.15	2.93
283.15	3.53	
288.15	4.25	
293.15	5.12	
298.15	6.15	
303.15	7.39	
308.15	8.89	
313.15	10.69	
318.15	12.86	
1-Propanol	278.15	2.59
283.15	3.09	
288.15	3.69	
293.15	4.41	
298.15	5.27	

303.15	6.30	
308.15	7.54	
313.15	9.02	
318.15	10.79	
Methanol	278.15	2.18
283.15	2.64	
288.15	3.19	
293.15	3.84	
298.15	4.61	
303.15	5.54	
308.15	6.65	
313.15	7.98	
318.15	9.58	
Cyclohexane	293.15	27.8
298.15	41.6	
303.15	63.5	
313.15	116.4	
Dimethyl Sulfoxide (DMSO)	Not specified	~50 mg/mL
Dimethylformamide (DMF)	Not specified	~50 mg/mL

Note: Solubility in DMSO and DMF is provided in mg/mL as per the source. Conversion to mole fraction requires density data not provided.

The solubility of **sulfamethazine** generally increases with temperature, indicating an endothermic dissolution process.[\[1\]](#)[\[2\]](#)[\[3\]](#) Acetonitrile has been shown to be a significantly more effective solvent for **sulfamethazine** compared to alcohols like ethanol and 1-propanol.[\[3\]](#) The solubility in alcohols tends to decrease as the alkyl chain length increases.[\[4\]](#)

Experimental Protocols for Solubility Determination

The most common method for determining the solubility of **sulfamethazine** in organic solvents is the shake-flask method, followed by spectrophotometric quantification.[1][2][3][5]

1. Materials and Apparatus:

- Solute: Pure **sulfamethazine** (crystalline solid)
- Solvents: High-purity organic solvents (e.g., acetonitrile, ethanol, methanol, 1-propanol)
- Apparatus:
 - Analytical balance
 - Vials or flasks with airtight seals
 - Thermostatic water bath or shaker with temperature control
 - Centrifuge
 - UV/Vis Spectrophotometer
 - Syringes and filters (e.g., 0.45 µm)
 - Volumetric flasks and pipettes

2. Procedure:

- Preparation of Solvent Mixtures (if applicable): For cosolvent studies, solvent mixtures are prepared by mass using an analytical balance.
- Sample Preparation: An excess amount of solid **sulfamethazine** is added to a known mass of the solvent or solvent mixture in a sealed vial. This ensures that a saturated solution is formed in equilibrium with the solid phase.
- Equilibration: The vials are placed in a thermostatic shaker bath and agitated at a constant temperature for a prolonged period (e.g., 72 hours) to ensure equilibrium is reached.[2]

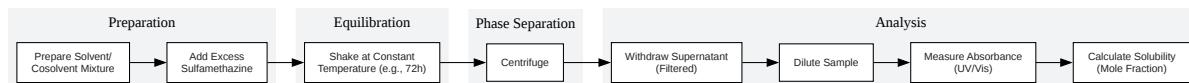
- Phase Separation: After equilibration, the vials are left undisturbed to allow the undissolved solid to settle. To ensure complete separation of the solid and liquid phases, the samples are often centrifuged.
- Sample Withdrawal and Dilution: A known volume of the supernatant (the saturated solution) is carefully withdrawn using a syringe fitted with a filter to prevent any solid particles from being transferred. This aliquot is then diluted with the appropriate solvent to a concentration within the linear range of the spectrophotometer's calibration curve.
- Quantification: The absorbance of the diluted solution is measured using a UV/Vis spectrophotometer at the wavelength of maximum absorbance for **sulfamethazine** in the given solvent.
- Calculation of Solubility: The concentration of **sulfamethazine** in the saturated solution is determined from the calibration curve. This concentration is then used to calculate the mole fraction solubility.

3. Solid Phase Analysis:

To ensure that the solid in equilibrium with the saturated solution has not undergone any polymorphic transformation during the experiment, the solid phase is often recovered and analyzed using techniques such as Differential Scanning Calorimetry (DSC).[\[3\]](#)[\[4\]](#)

Visualizations

The following diagram illustrates the typical experimental workflow for determining the solubility of **sulfamethazine**.



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Experimental workflow for **sulfamethazine** solubility determination.

This guide provides essential data and methodologies for researchers working with **sulfamethazine**. The presented information highlights the importance of solvent selection and temperature control in achieving desired solubility for various pharmaceutical applications.

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